

Comparative Analysis of 2,3,4,6-Tetranitroaniline and Standard Military-Grade Explosives

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Compound of Interest

Compound Name: 2,3,4,6-Tetranitroaniline

Cat. No.: B15378039

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A comprehensive benchmark of **2,3,4,6-tetranitroaniline** (TNA) against established military explosives—TNT, RDX, HMX, and Tetryl—reveals its standing as a powerful energetic material. This guide provides a detailed comparison of their key performance characteristics, supported by standardized experimental data, offering valuable insights for researchers and scientists in the field of energetic materials.

This report outlines the critical performance parameters of TNA and contrasts them with some of the most utilized military-grade explosives. The data presented is collated from various technical reports and scientific publications, with a focus on detonation velocity, detonation pressure, and impact sensitivity. Detailed experimental protocols for these key metrics are also provided to ensure a thorough understanding of the testing methodologies.

Performance Characteristics: A Comparative Overview

The following table summarizes the key performance indicators for **2,3,4,6-tetranitroaniline** (TNA) and the selected military-grade explosives. These values are essential for assessing the energetic output and handling safety of these materials.

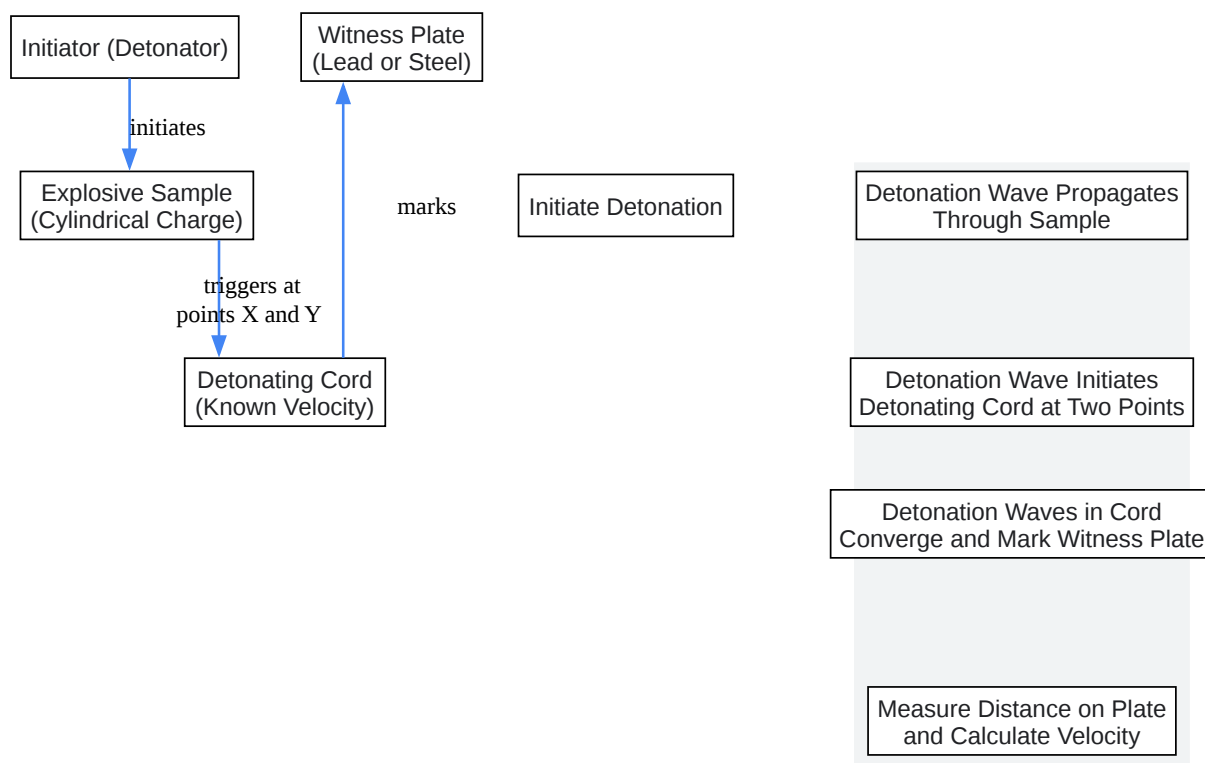
Explosive Compound	Abbreviation	Density (g/cm ³)	Detonation Velocity (m/s)	Detonation Pressure (kbar)	Impact Sensitivity (Figure of Insensitivity)
2,3,4,6-Tetranitroaniline	TNA	1.76	7500	244	~90
Trinitrotoluene	TNT	1.654	6900	190	100[1][2][3]
Cyclotrimethylene trinitramine	RDX	1.82	8750[2]	338	80[2][3]
Cyclotetramethylene tetranitramine	HMX	1.91[2]	9100[2]	393	65-70
N-methyl-N,2,4,6-tetranitroaniline	Tetryl	1.73[4]	7570[5]	260	90-105[6]

Experimental Protocols

The determination of the performance characteristics of high explosives is conducted under strict, standardized procedures to ensure safety and data comparability. The following sections detail the methodologies for the key experiments cited in this guide.

Detonation Velocity Measurement

The velocity at which a detonation wave propagates through an explosive is a critical measure of its performance. The D'Autriche method is a commonly employed technique for this measurement.



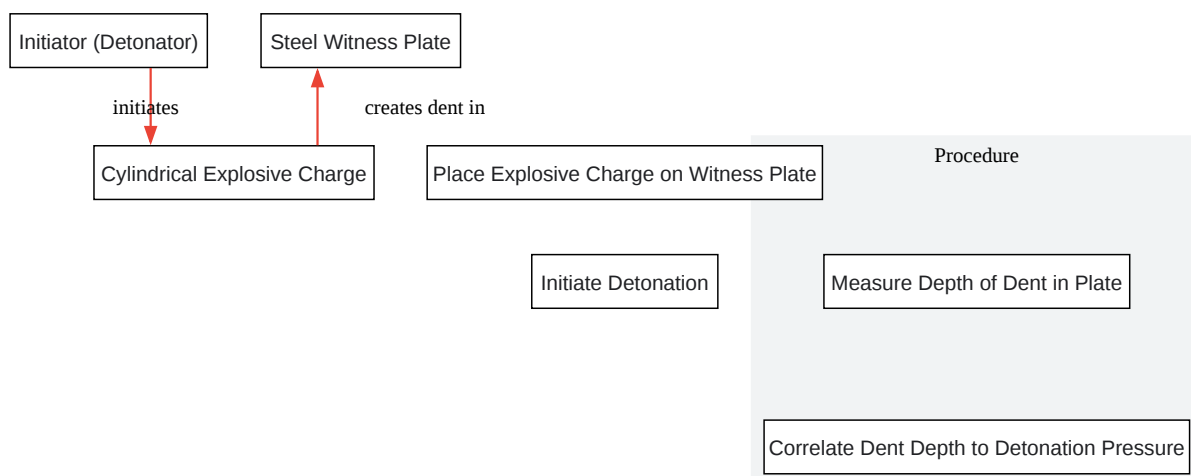
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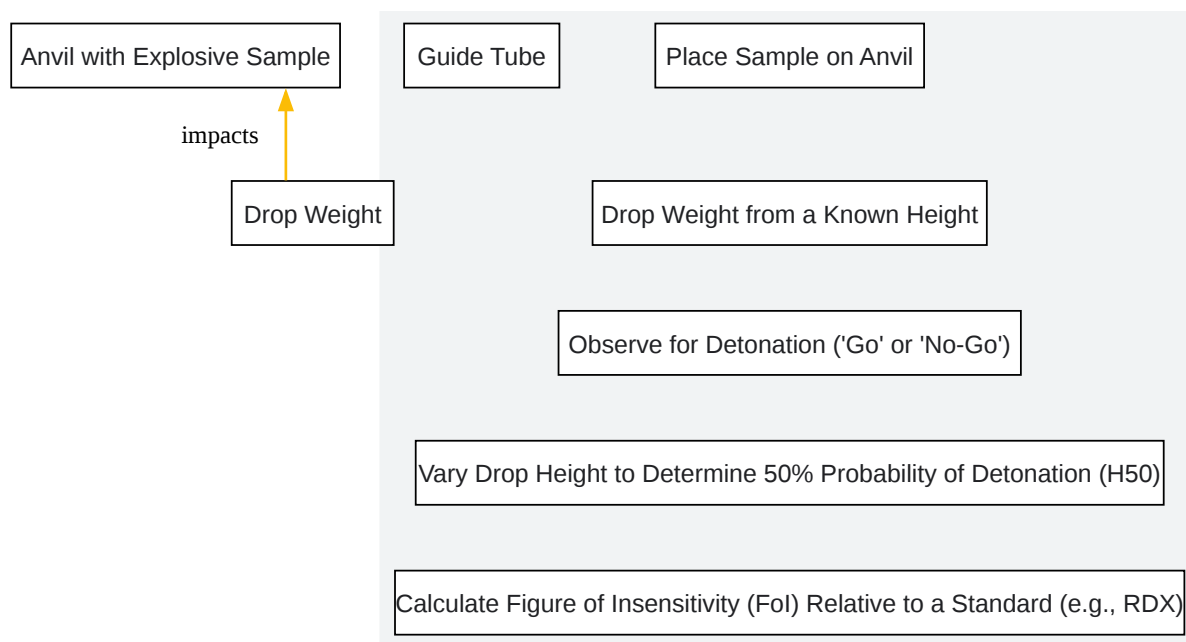
Figure 1. Workflow for Detonation Velocity Measurement (D'Autriche Method).

In this method, a detonating cord of a known velocity is placed in contact with the explosive charge at two distinct points. The detonation of the main charge initiates the cord at these points, and the two resulting detonation waves in the cord travel towards each other, eventually colliding. The point of collision is marked on a witness plate, and by measuring the distances, the detonation velocity of the explosive sample can be calculated.

Detonation Pressure Measurement (Plate Dent Test)

The Plate Dent Test is a widely used method to determine the detonation pressure of an explosive, which is a measure of its brisance or shattering effect.





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